

# Application Notes and Protocols for $^{87}\text{Sr}/^{86}\text{Sr}$ Analysis in Archaeological Human Remains

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## Compound of Interest

Compound Name: Strontium-86

Cat. No.: B083252

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## Introduction

Strontium isotope analysis, specifically the measurement of the  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio, is a powerful and widely utilized tool in archaeology for investigating human and animal mobility, migration patterns, and provenance.<sup>[1][2]</sup> Strontium is incorporated into skeletal tissues, primarily bone and tooth enamel, through the diet.<sup>[3]</sup> The isotopic composition of strontium in the body reflects the local geology of the region where an individual resided, as the  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio in soils and water is derived from the underlying bedrock.<sup>[2]</sup> Since different geological formations have distinct  $^{87}\text{Sr}/^{86}\text{Sr}$  signatures, this technique allows researchers to differentiate between local and non-local individuals at an archaeological site.<sup>[1]</sup>

Tooth enamel is the preferred material for these studies as it forms during childhood and is highly resistant to post-mortem alteration, or diagenesis, thus preserving the isotopic signature of an individual's place of origin.<sup>[2][4]</sup> Bone, which undergoes continuous remodeling throughout life, reflects the average strontium isotope signature of the diet in the last several years before death.<sup>[2][3]</sup> This application note provides detailed protocols for the analysis of  $^{87}\text{Sr}/^{86}\text{Sr}$  ratios in archaeological human tooth enamel and bone, from sample preparation to instrumental analysis.

## Quantitative Data Summary

The following tables summarize key quantitative data relevant to  $^{87}\text{Sr}/^{86}\text{Sr}$  analysis in archaeological human remains.

Table 1: Typical  $^{87}\text{Sr}/^{86}\text{Sr}$  Ratios in Various Geological Environments

Geological Environment	Typical $^{87}\text{Sr}/^{86}\text{Sr}$ Ratio Range	Reference(s)
Marine Carbonates (Paleozoic)	0.7068 - 0.7092	[5][6]
Basaltic and Mafic Rocks	< 0.7060	[6]
Granitic and Metamorphic Rocks	> 0.7100 (can be much higher)	[6]
Shales (Paleozoic)	~0.7180 and higher	[5]
General Continental Crust	~0.7250	[5]

Table 2: Strontium Concentration in Human Skeletal Tissues

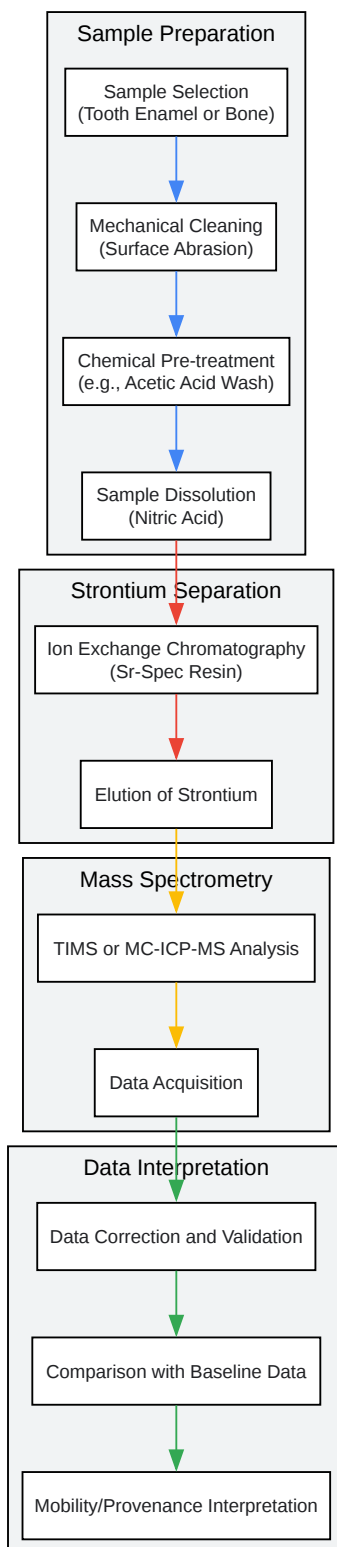
Tissue Type	Strontium Concentration (ppm, dry weight)	Reference(s)
Tooth Enamel	100 - 300	[7]
Bone (Femur, Lumbar Spine, Iliac)	99% of total body strontium is in bone	[7]
Bone (Mid-tibia)	Geometric Mean: 79.1 (70.1, 89.3)	[8]

Table 3: Analytical Parameters for  $^{87}\text{Sr}/^{86}\text{Sr}$  Measurement

Parameter	Thermal Ionization Mass Spectrometry (TIMS)	Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)
Typical Sample Size (Sr)	5 - 100 µg	ng to µg range
Internal Precision (2SE)	0.0006% - 0.0009%	Better than ±0.01‰ (2SE)
External Reproducibility (2SD)	0.000015	0.000015 - 0.000026
Reference Material	NIST SRM 987	NIST SRM 987
Accepted $^{87}\text{Sr}/^{86}\text{Sr}$ for NIST SRM 987	0.710248 - 0.710252	0.710247 - 0.71034
Mass Fractionation Correction	Internal normalization to $^{86}\text{Sr}/^{88}\text{Sr} = 0.1194$	Internal normalization to $^{86}\text{Sr}/^{88}\text{Sr} = 0.1194$

## Experimental Workflow

The overall workflow for  $^{87}\text{Sr}/^{86}\text{Sr}$  analysis of archaeological human remains is depicted in the following diagram.

Experimental Workflow for  $^{87}\text{Sr}/^{86}\text{Sr}$  Analysis[Click to download full resolution via product page](#)

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